

Structure and molecular weight of Benzyl azetidin-3-ylcarbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl azetidin-3-ylcarbamate

Cat. No.: B1318673

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An In-depth Technical Guide to Benzyl Azetidin-3-ylcarbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl azetidin-3-ylcarbamate is a heterocyclic organic compound that serves as a valuable building block in medicinal chemistry. Its rigid four-membered azetidine core, coupled with the versatile carbamate functional group, makes it an attractive scaffold for the design of novel therapeutic agents. The azetidine moiety can impart desirable physicochemical properties to drug candidates, such as improved solubility, metabolic stability, and three-dimensional complexity, which can lead to enhanced biological activity and selectivity. This technical guide provides a comprehensive overview of the structure, molecular weight, and synthetic and analytical considerations for **Benzyl azetidin-3-ylcarbamate**.

Structure and Physicochemical Properties

Benzyl azetidin-3-ylcarbamate, in its hydrochloride salt form, is the most common commercially available variant. The fundamental properties of this compound are summarized in the table below.

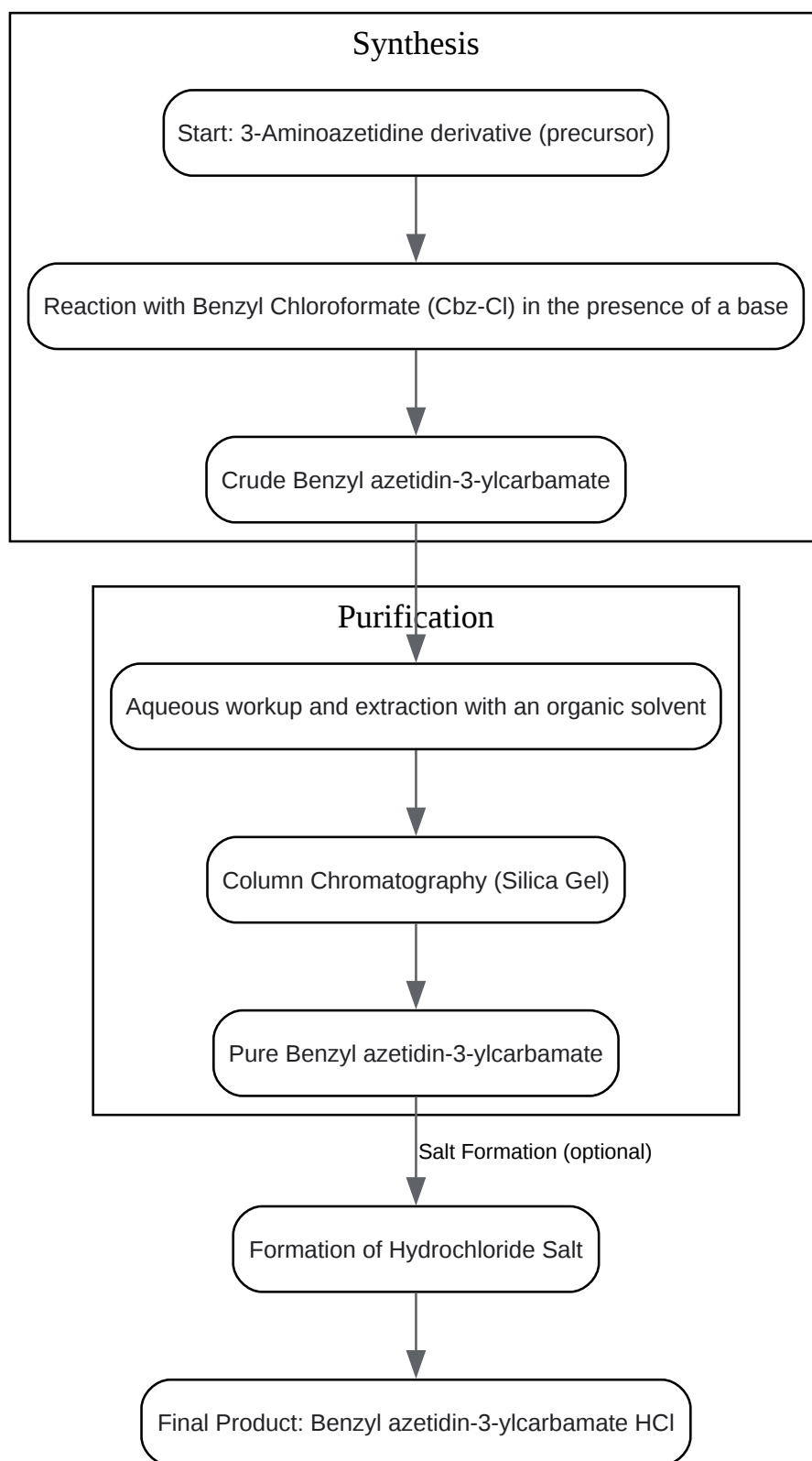
Property	Value	Reference(s)
IUPAC Name	benzyl N-(azetidin-3-yl)carbamate;hydrochloride	[1][2]
CAS Number	1203099-07-3	[1][3]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂ · HCl	[1]
Molecular Weight	242.70 g/mol	[1]
Appearance	Solid	[3]
Purity	Typically ≥97%	[3]
Storage Temperature	Refrigerator	[3]
SMILES	<chem>C1C(CN1)NC(=O)OCC2=CC=CC=C2.Cl</chem>	[1]
InChI Key	UWOOBFRZDNDUQB-UHFFFAOYSA-N	[1]

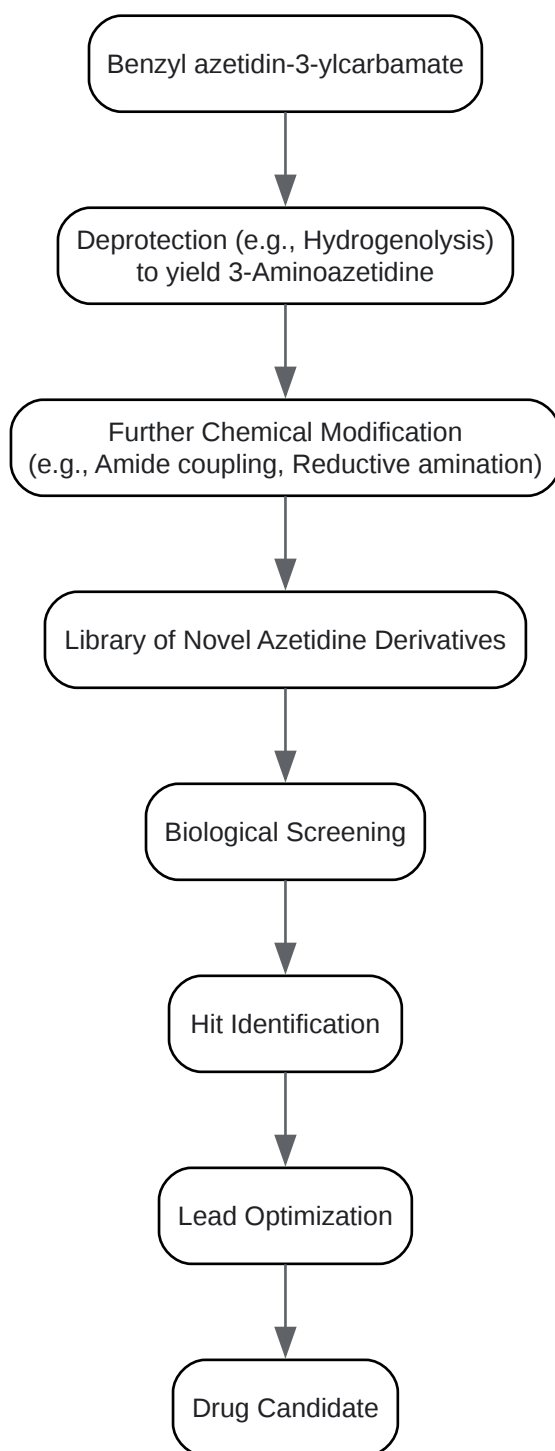
Synthesis and Characterization

While a specific, detailed synthesis protocol for **Benzyl azetidin-3-ylcarbamate** is not extensively documented in publicly available literature, a general synthetic approach can be inferred from the preparation of analogous azetidine derivatives. The synthesis would likely involve the protection of the 3-amino group of a suitable azetidine precursor with a benzyloxycarbonyl (Cbz or Z) group.

General Synthetic Workflow

The logical flow for the synthesis and purification of **Benzyl azetidin-3-ylcarbamate** is depicted in the following diagram.





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- To cite this document: BenchChem. [Structure and molecular weight of Benzyl azetidin-3-ylcarbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1318673#structure-and-molecular-weight-of-benzyl-azetidin-3-ylcarbamate]

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